

# A Technical Guide to the Physical Properties of Bismuth Sulfate

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## Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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This technical guide provides a detailed overview of the physical appearance and density of **bismuth sulfate** ( $\text{Bi}_2(\text{SO}_4)_3$ ), intended for researchers, scientists, and professionals in drug development.

## Physical Appearance

**Bismuth sulfate** is an inorganic compound that typically presents as a white solid.[1][2] Its specific morphology can vary, with descriptions including white crystalline powder, needle-like crystals, or simply white crystals.[1][3][4][5][6] The compound is also noted to be hygroscopic, meaning it readily absorbs moisture from the air.[1][2] It is generally odorless.[1][6]

A hydrated form, bismuth(III) sulfate heptahydrate ( $\text{Bi}_2(\text{SO}_4)_3 \cdot 7\text{H}_2\text{O}$ ), also exists and is described as a white crystalline solid.[7]

## Density

The density of anhydrous **bismuth sulfate** has been reported with slight variations in the literature. The most frequently cited value is 5.08 g/cm<sup>3</sup>.[1][6][8][9][10] Another source reports a density of 5.31 g/cm<sup>3</sup>.[2] These values are for the compound in its standard state, typically at 25 °C and 100 kPa.[2] The estimated density for the heptahydrate form is approximately 2.6 g/cm<sup>3</sup>.[7]

# Data Presentation: Physical Properties of Bismuth Sulfate

The quantitative data for the density of **bismuth sulfate** and its heptahydrate form are summarized below.

Compound	Formula	Density
Bismuth(III) Sulfate (anhydrous)	$\text{Bi}_2(\text{SO}_4)_3$	5.08 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Bismuth(III) Sulfate (anhydrous)	$\text{Bi}_2(\text{SO}_4)_3$	5.31 g/cm <sup>3</sup> <a href="#">[2]</a>
Bismuth(III) Sulfate Heptahydrate	$\text{Bi}_2(\text{SO}_4)_3 \cdot 7\text{H}_2\text{O}$	~2.6 g/cm <sup>3</sup> (estimated) <a href="#">[7]</a>

## Experimental Protocols

The characterization of the physical properties of a chemical compound like **bismuth sulfate** involves standardized experimental methods.

### 4.1 Determination of Physical Appearance

The physical appearance of a compound is determined through direct visual observation.

- Objective: To describe the color, state (e.g., crystalline, powder), and morphology of the substance.
- Methodology:
  - A small, representative sample of the substance is placed on a clean, white surface or in a transparent container.
  - The sample is observed under controlled, bright, and neutral lighting against a white background to accurately determine its color.

- A magnifying glass or a low-power microscope is used to examine the morphology of the particles, distinguishing between amorphous powder, crystalline forms, and specific crystal shapes (e.g., needles).
- Observations regarding the substance's texture and flow characteristics are also noted.
- To assess hygroscopy, the sample is weighed and then exposed to a controlled humidity environment for a specific period, followed by re-weighing to detect moisture absorption.

#### 4.2 Measurement of Density

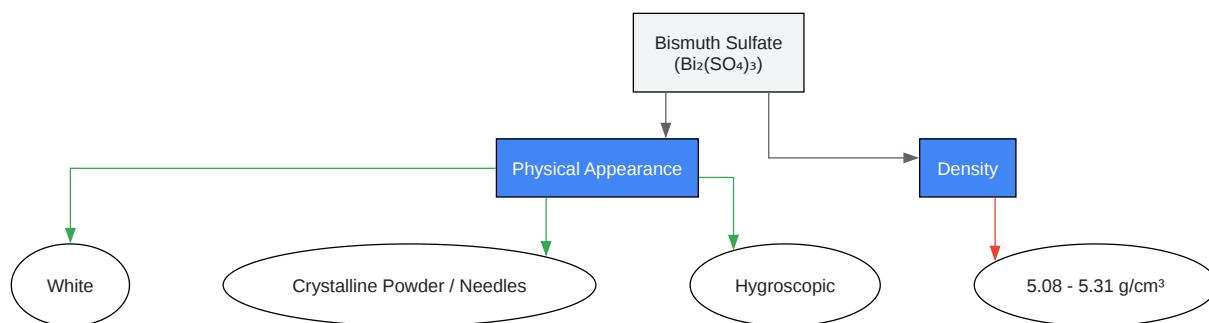
The density of a solid can be accurately measured using gas pycnometry.

- Objective: To determine the volume of the solid sample by measuring the displacement of a gas, and from its mass, calculate the density.
- Methodology:
  - Sample Preparation: A sample of the **bismuth sulfate** powder is accurately weighed using an analytical balance. The sample must be dry and free of absorbed moisture, which can be achieved by drying it in an oven or desiccator.
  - Calibration: The gas pycnometer, which consists of a sample chamber and a reference chamber of known volumes, is calibrated using a standard object of a precisely known volume.
  - Measurement:
    - The weighed sample is placed in the sample chamber.
    - The chamber is sealed and purged with an inert gas, typically helium, which can penetrate fine pores without being adsorbed by the material.
    - The chamber is pressurized to a specific pressure (P1).
    - A valve is opened, allowing the gas to expand into the reference chamber, resulting in a lower equilibrium pressure (P2).

- Using the known volumes of the chambers and the pressure readings, the volume of the sample is calculated based on the gas law (Boyle's Law).
- Calculation: The density ( $\rho$ ) is calculated by dividing the mass ( $m$ ) of the sample by its measured volume ( $V$ ):  $\rho = m/V$ .
- The measurement is typically repeated several times to ensure accuracy and precision.

## Visualization of Properties

The following diagram illustrates the relationship between **bismuth sulfate** and its key physical properties.



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Caption: Logical relationship of **Bismuth Sulfate** to its physical properties.

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